

Solubility of 2-Propynal in organic and aqueous solvents

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Compound of Interest

Compound Name: 2-Propynal

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Solubility of 2-Propynal: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Propynal, also known as propargyl aldehyde, is a highly reactive and versatile organic compound featuring both an aldehyde and a terminal alkyne functional group. Its unique chemical structure makes it a valuable building block in various synthetic applications, including the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals. A thorough understanding of its solubility in different solvent systems is crucial for its effective use in reaction chemistry, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility of **2-propynal** in both aqueous and organic solvents, detailed experimental protocols for solubility determination, and a logical workflow for these experimental procedures.

Core Principles of 2-Propynal Solubility

The solubility of **2-propynal** is governed by its molecular structure, which includes a polar carbonyl group ($\text{C}=\text{O}$) and a terminal alkyne ($\text{C}\equiv\text{C}-\text{H}$). The aldehyde group is capable of forming hydrogen bonds with protic solvents, which generally leads to good solubility in polar

solvents.[1] Conversely, the small hydrocarbon backbone suggests limited solubility in non-polar, aliphatic, and aromatic solvents.

Aqueous Solubility: **2-Propynal** is generally soluble in polar solvents such as water.[1] The polarity of the aldehyde functional group allows for hydrogen bonding with water molecules, contributing to its solubility.

Organic Solvent Solubility: The solubility of **2-propynal** in organic solvents is varied. It is expected to be soluble in polar organic solvents like ethanol and acetone.[1] Its solubility in non-polar solvents is anticipated to be low due to the significant difference in polarity.[1]

Quantitative Solubility Data

While precise quantitative solubility data for **2-propynal** across a wide range of solvents and temperatures is not extensively documented in publicly available literature, the following tables summarize the qualitative and semi-quantitative information gathered from various chemical data sources.

Table 1: Solubility of **2-Propynal** in Aqueous Solvents

Solvent	Formula	Temperature (°C)	Solubility
Water	H ₂ O	Ambient	Soluble[1]

Table 2: Solubility of **2-Propynal** in Organic Solvents

Solvent	Formula	Temperature (°C)	Solubility
Ethanol	C ₂ H ₅ OH	Ambient	Soluble[1]
Acetone	C ₃ H ₆ O	Ambient	Soluble[1]
Methanol	CH ₃ OH	Ambient	Slightly Soluble
Chloroform	CHCl ₃	Ambient	Slightly Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Ambient	Slightly Soluble
Toluene	C ₇ H ₈	Ambient	Low Solubility
Diethyl Ether	(C ₂ H ₅) ₂ O	Ambient	Low Solubility

Experimental Protocols for Solubility Determination

The following is a detailed methodology for determining the solubility of **2-propynal**, adapted from the widely recognized OECD Test Guideline 105 (Flask Method). This method is suitable for substances with solubilities above 10⁻² g/L.

Objective: To determine the saturation mass concentration of **2-propynal** in a selected solvent at a specific temperature.

Materials:

- **2-Propynal** (of known purity)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance (accuracy ± 0.1 mg)
- Constant temperature water bath or incubator
- Glass flasks with stoppers
- Magnetic stirrer and stir bars
- Syringes and filters (pore size appropriate to remove undissolved particles)

- Analytical instrumentation for quantification (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or UV-Vis Spectrophotometry)
- Volumetric flasks and pipettes

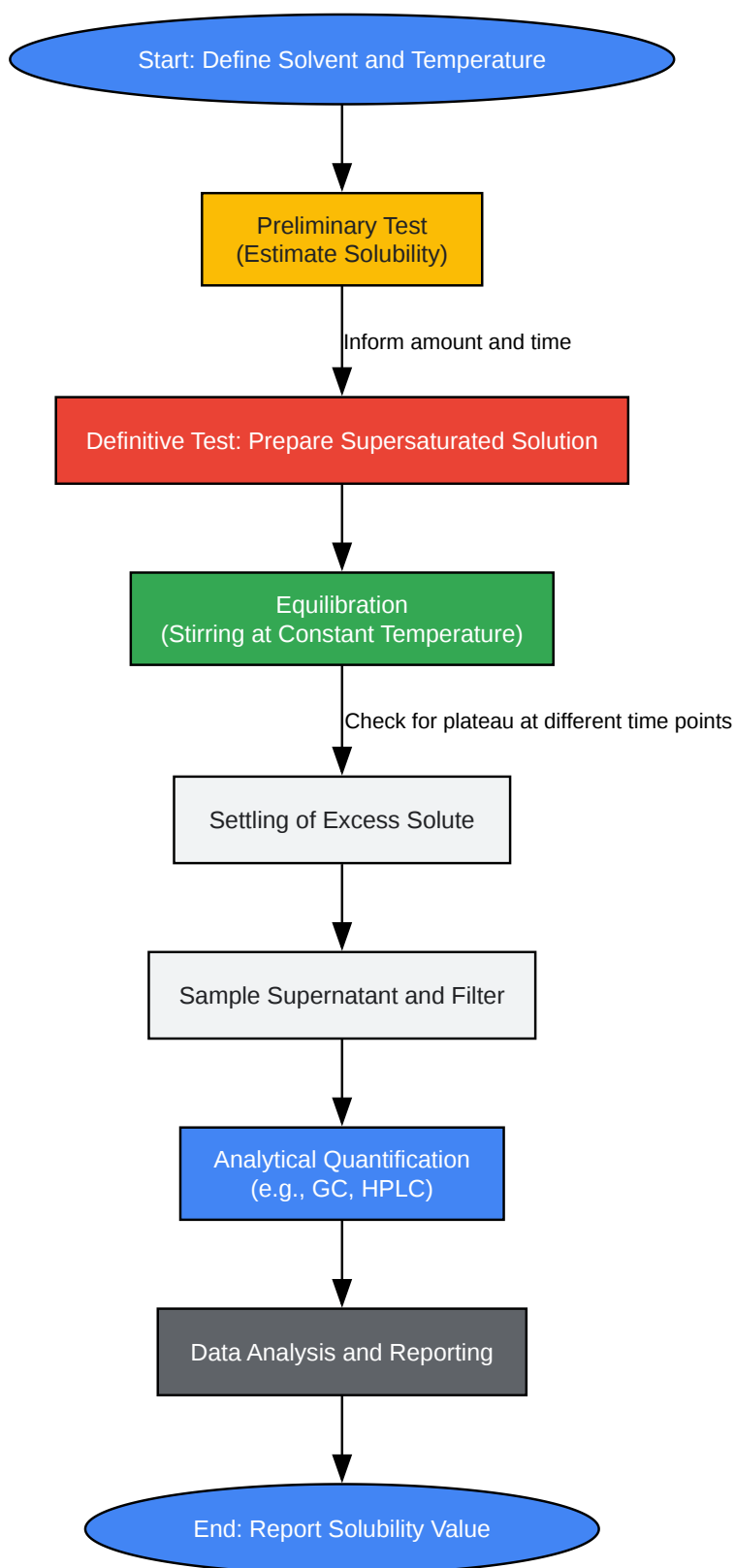
Procedure:

- Preliminary Test:
 - To estimate the approximate solubility, add about 0.1 g of **2-propynal** to 10 mL of the solvent in a flask.
 - Stopper the flask and shake vigorously at the desired temperature for 24 hours.
 - Visually inspect for any undissolved **2-propynal**. This preliminary test helps in determining the appropriate amount of substance to use for the definitive test and the time required to reach saturation.
- Definitive Test (Flask Method):
 - Equilibrate the solvent to the desired temperature in the constant temperature bath.
 - Add an excess amount of **2-propynal** to a series of flasks containing a known volume of the temperature-equilibrated solvent. The excess is crucial to ensure saturation is reached.
 - Stopper the flasks and place them in the constant temperature bath on a magnetic stirrer.
 - Stir the solutions at a constant speed that ensures the suspension of the solid but avoids the formation of a vortex.
 - Continue stirring for a predetermined time (e.g., 24, 48, and 72 hours) to ensure equilibrium is reached. Samples should be taken at these different time points to confirm that the concentration has plateaued.
- Sample Preparation and Analysis:

- Once equilibrium is assumed to be reached, stop the stirring and allow the undissolved **2-propynal** to settle for at least 24 hours in the constant temperature bath.
- Carefully withdraw a sample from the clear supernatant using a pre-warmed/cooled syringe to the temperature of the experiment.
- Immediately filter the sample through a suitable filter to remove any undissolved micro-particles.
- Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method (e.g., GC-FID for volatile compounds like **2-propynal**) to determine the concentration.
- Data Analysis:
 - Calculate the concentration of **2-propynal** in the original saturated solution by accounting for the dilution factor.
 - The solubility is expressed as the mass of solute per volume or mass of the solvent (e.g., g/100 mL or mol/L).
 - The mean of at least three independent determinations should be reported as the final solubility value, along with the standard deviation.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the solubility determination experiment described above.



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Solubility Determination Workflow

Signaling Pathways and Logical Relationships

The concept of "signaling pathways" is not directly applicable to the physical property of solubility. However, a logical relationship diagram can illustrate the factors influencing the solubility of **2-propynal**.

Factors Influencing **2-Propynal** Solubility

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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